

2-Chloropentan-3-one surfactant production

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Compound Focus: 2-Chloropentan-3-one

CAS No.: 17042-21-6

Cat. No.: S784957

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Chemical Profile of 2-Chloropentan-3-one

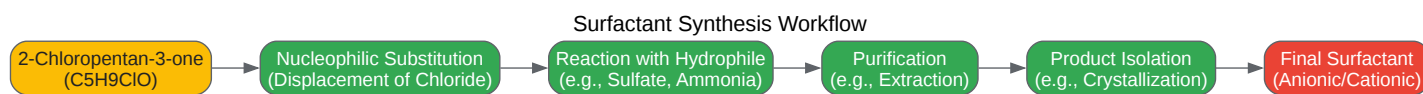
The table below summarizes the key identifiers and physical properties of **2-Chloropentan-3-one** as found in chemical databases [1] [2].

Property	Value / Description
CAS Number	17042-21-6 [1] [2]
Molecular Formula	C ₅ H ₉ ClO [1] [2]
Average Molecular Weight	120.576 g/mol [1] [2]
IUPAC Name	2-Chloropentan-3-one [1] [2]
Synonym	2-Chloro-3-pentanone [2]

Application in Surfactant Synthesis

The search results indicate that a related compound, **5-Chloro-2-pentanone**, is used in the preparation of destructible surfactants [3]. This suggests that **2-Chloropentan-3-one** may similarly function as a **key synthetic intermediate**, likely due to its reactive keto and chloro functional groups.

The general pathway for transforming such an intermediate into a surfactant involves a **nucleophilic substitution reaction**, where the chloride atom is displaced by a hydrophilic head group. The diagram below illustrates this conceptual workflow for surfactant production using **2-Chloropentan-3-one**.



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Experimental Design & Theoretical Protocol

Given the lack of specific protocols for **2-Chloropentan-3-one**, the following is a **theoretical and generalized experimental design** based on standard organic synthesis practices and the known reactivity of alkyl halides and ketones.

Hypothesis: **2-Chloropentan-3-one** can serve as a precursor for anionic or cationic surfactants through reactions that introduce a potent hydrophilic group.

Proposed General Reaction Steps:

- **Sulfonation/Sulfation:** To produce an anionic surfactant analogous to alkyl sulfates [4].
- **Amination/Quaternization:** To produce a cationic surfactant, such as a quaternary ammonium compound [4].

The table below outlines the proposed materials and theoretical conditions for these reactions.

Reaction Type	Target Surfactant Class	Proposed Reactants	Theoretical Conditions
Sulfation	Anionic	Sodium sulfite (Na_2SO_3) or Sulfuric acid (H_2SO_4)	Aqueous phase, heating, reflux.
Amination	Cationic	Tertiary amine (e.g., Trimethylamine)	Solvent (e.g., acetone), heating, sealed tube if volatile.

Generalized Safety & Handling Protocol:

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, safety goggles, and a lab coat.
- **Ventilation:** Perform all reactions involving volatile compounds in a fume hood.
- **Storage:** Keep the starting material, **2-Chloropentan-3-one**, in a tightly sealed container in a cool, dry place, away from strong oxidizing agents [3].

Application Notes for Researchers

- **Analytical Methods:** Confirm the structure and purity of the final surfactant product using standard techniques such as **¹H NMR, ¹³C NMR, FT-IR, and Mass Spectrometry**.
- **Performance Testing:** Once synthesized, the surfactant properties should be characterized by measuring the **Critical Micellar Concentration (CMC)** [4], surface tension reduction, emulsification capacity, and foam stability.
- **Information Gap:** The specific reaction yields, optimal molar ratios, temperature, and duration for reactions involving **2-Chloropentan-3-one** are not available in the current search results and would require experimental optimization.

Potential Next Steps for Research

To proceed with laboratory work, you may need to:

- Consult specialized chemical synthesis databases (e.g., SciFinder, Reaxys) for journal articles or patents containing detailed procedures.
- Adapt existing protocols for surfactants made from similar chloro-ketone intermediates, such as 5-Chloro-2-pentanone [3].

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References

1. - 2 - Chloropentan - 3 | CAS#:17042-21-6 | Chemsrce one [chemsrc.com]

2. - 2 - Chloropentan - 3 | C5H9ClO one [chemspider.com]

3. 5-Chloro- -pentanone, 94%, Thermo Scientific Chemicals:Chemicals... [fishersci.co.uk]

4. Structure and Applications of Surfactants | IntechOpen [intechopen.com]

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